

Acrinathrin: A Comprehensive Technical Guide to its Chemical and Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Acrinathrin is a synthetic pyrethroid insecticide and acaricide valued for its high efficacy against a broad spectrum of insect and mite pests. As a neurotoxin, its mode of action involves the modulation of voltage-gated sodium channels in the nervous systems of target organisms. This technical guide provides an in-depth overview of the fundamental chemical and physical properties of Acrinathrin. It includes a detailed compilation of its physicochemical data, standardized experimental protocols for the determination of these properties, and a visualization of its mechanism of action and relevant experimental workflows. This document is intended to serve as a critical resource for researchers, chemists, and toxicologists engaged in the study and application of this compound.

Chemical and Physical Properties

The chemical and physical characteristics of **Acrinathrin** are crucial for understanding its environmental fate, biological activity, and for the development of analytical methods. These properties are summarized in the tables below.

Table 1: Chemical Identification of Acrinathrin



Identifier	Value	
IUPAC Name	(S)-cyano(3-phenoxyphenyl)methyl (1R,3S)-3- [(1Z)-3-[(1,1,1,3,3,3-hexafluoropropan-2- yl)oxy]-3-oxoprop-1-en-1-yl]-2,2- dimethylcyclopropane-1-carboxylate[1][2]	
CAS Number	101007-06-1[1][3][4]	
Molecular Formula	C ₂₆ H ₂₁ F ₆ NO ₅ [1][3][4][5][6]	
Molecular Weight	541.44 g/mol [3][6][7]	
Synonyms	Rufast, RU 38702, Ardent, Orytis[6][7][8][9]	

Table 2: Physicochemical Properties of Acrinathrin

Property	Value	Conditions
Melting Point	81.5 °C[5][8]	
Boiling Point	528.2 ± 50.0 °C	(Predicted)[8]
Vapor Pressure	4.40 x 10 ⁻⁵ mPa	at 20 °C[10]
Water Solubility	Low[10]	
Solubility in Organic Solvents	Soluble in Acetone, Chloroform, Dichloromethane, Dimethylformamide, Ethyl Acetate, and DMSO[7][8]	
Octanol-Water Partition Coefficient (log P)	6.3	at 20 °C, pH 7[10]
Appearance	White Crystal[8]	

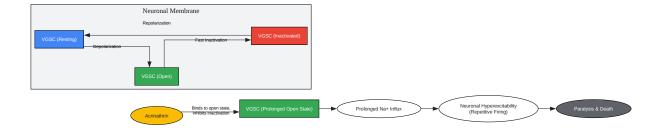
Mechanism of Action: Sodium Channel Modulation

Acrinathrin, like other pyrethroid insecticides, exerts its neurotoxic effects by targeting voltagegated sodium channels (VGSCs), which are essential for the generation and propagation of



action potentials in neurons.[5][10] The primary mechanism involves the disruption of the normal gating kinetics of these channels.

Acrinathrin binds to the VGSCs and modifies their function in a state-dependent manner, showing a preferential affinity for the open state of the channel.[7][10] This interaction inhibits the transition of the channel from the activated (open) state to the inactivated (closed) state and slows down its deactivation.[5] The result is a prolonged influx of sodium ions into the neuron, leading to membrane depolarization, repetitive neuronal firing, and eventual paralysis of the insect.[11]



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Mechanism of action of **Acrinathrin** on voltage-gated sodium channels (VGSCs).

Experimental Protocols

The determination of the physicochemical properties of **Acrinathrin** follows standardized methodologies, often adhering to OECD Guidelines for the Testing of Chemicals. These protocols ensure data reliability and comparability across different laboratories.



Determination of Octanol-Water Partition Coefficient (log P) - Shake-Flask Method (OECD 107)

The octanol-water partition coefficient (Pow) is a measure of a chemical's lipophilicity and is a key parameter in assessing its environmental fate and bioaccumulation potential. The shake-flask method is a widely used technique for its determination.

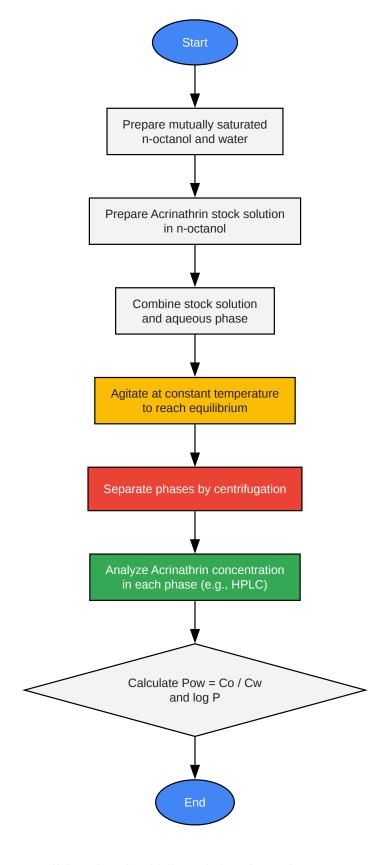
Principle: A solution of **Acrinathrin** in either n-octanol or water is placed in a vessel with a known volume of the other immiscible solvent. The mixture is agitated until equilibrium is reached, after which the phases are separated. The concentration of **Acrinathrin** in each phase is then determined analytically to calculate the partition coefficient.

Methodology:

- Preparation of Solvents: n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by a separation period.
- Test Substance Preparation: A stock solution of Acrinathrin is prepared in the solvent in which it is more soluble (n-octanol for Acrinathrin). The concentration should not exceed 0.01 mol/L in either phase.
- Partitioning: A known volume of the **Acrinathrin** stock solution and the corresponding immiscible solvent are combined in a suitable container (e.g., a separatory funnel or centrifuge tube).
- Equilibration: The container is agitated gently (to avoid emulsification) at a constant temperature (e.g., 20 °C) until equilibrium is achieved.
- Phase Separation: The mixture is centrifuged to ensure complete separation of the n-octanol and water phases.
- Analysis: The concentration of Acrinathrin in both the n-octanol and aqueous phases is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The partition coefficient (Pow) is calculated as the ratio of the concentration of
 Acrinathrin in the n-octanol phase (Co) to its concentration in the aqueous phase (Cw). The



final result is typically expressed as its base-10 logarithm (log P).



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Experimental workflow for determining the octanol-water partition coefficient.

Determination of Acrinathrin Residues in Soil - QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues from complex matrices like soil.

Principle: A soil sample is first hydrated and then extracted with an organic solvent (typically acetonitrile). Partitioning is induced by adding salts. The resulting extract is then cleaned up using dispersive solid-phase extraction (d-SPE) before analysis.

Methodology:

- Sample Preparation: A representative soil sample (e.g., 10 g) is weighed into a centrifuge tube. A small amount of water is added to hydrate the sample.
- Extraction: Acetonitrile (e.g., 10 mL) is added to the tube. The sample is shaken vigorously for a set period (e.g., 30 minutes) to extract the **Acrinathrin** residues.
- Salting-Out: A salt mixture (e.g., MgSO₄ and NaCl) is added to the tube. This induces phase separation between the acetonitrile and the aqueous layer. The tube is shaken and then centrifuged.
- Dispersive SPE Cleanup: An aliquot of the acetonitrile supernatant is transferred to a smaller centrifuge tube containing a d-SPE sorbent mixture (e.g., MgSO₄ to remove residual water and primary secondary amine (PSA) to remove interfering matrix components). The tube is vortexed and then centrifuged.
- Analysis: The final cleaned-up extract is analyzed by a suitable chromatographic technique, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), for the quantification of Acrinathrin.[12]

Stability and Degradation

Acrinathrin exhibits moderate persistence in soil environments but degrades more rapidly in aqueous systems.[10] It is stable in acidic media, with hydrolysis becoming more significant as pH increases.[10] Photolysis, or degradation by sunlight, can also contribute to its breakdown



in the environment. Thermal decomposition of pyrethroids generally occurs at elevated temperatures (above 250-300 °C) and can proceed through evaporation and oxidative pyrolysis.[13]

Conclusion

This technical guide has provided a detailed overview of the key chemical and physical properties of **Acrinathrin**, a potent synthetic pyrethroid. The tabulated data, coupled with standardized experimental protocols and visualizations of its mechanism of action and analytical workflows, offer a comprehensive resource for professionals in the fields of chemistry, toxicology, and drug development. A thorough understanding of these fundamental properties is essential for the safe and effective use of **Acrinathrin**, as well as for ongoing research into its environmental behavior and biological interactions.

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